

Comprehensive Safety and Handling Guide for 1-(Pentafluorophenyl)ethanol

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Compound of Interest

Compound Name: *1-(Pentafluorophenyl)ethanol*

Cat. No.: *B1359850*

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This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the handling and disposal of **1-(Pentafluorophenyl)ethanol** (CAS No. 830-50-2). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Classification

1-(Pentafluorophenyl)ethanol is classified as a hazardous substance requiring careful handling. The primary hazards are skin and eye irritation.[1][2]

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation[1][2]
Serious Eye Damage/Eye Irritation (Category 2/2A)	GHS07	Warning	H319: Causes serious eye irritation[1][2][3]
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	GHS07	Warning	H335: May cause respiratory irritation[3][4]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure when handling **1-(Pentafluorophenyl)ethanol**. Selection should be based on a thorough risk assessment of the specific laboratory procedures.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[2][3][5][6]	Protects against splashes that can cause serious eye irritation.[1]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[1][2][6][7]	Prevents direct skin contact, which can cause irritation.[1]
Body Protection	Laboratory coat, apron, or protective suit.[2][5][7]	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A vapor respirator is required if ventilation is inadequate or if aerosols/dust are generated. [2][3][5]	Prevents inhalation of vapors or dust that may cause respiratory tract irritation.[3]

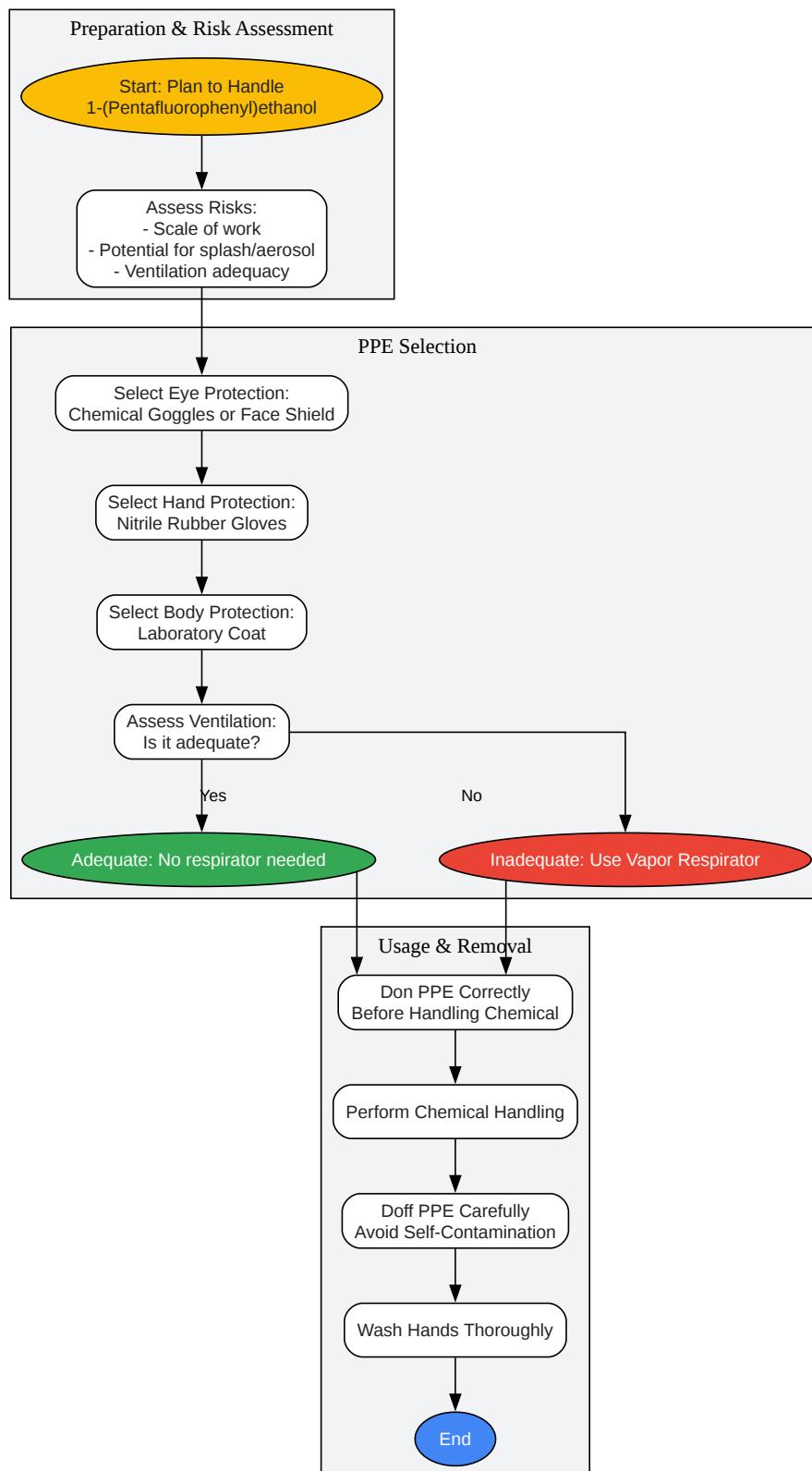
Operational and Handling Protocols

Adherence to proper handling and storage procedures is critical for maintaining a safe laboratory environment.

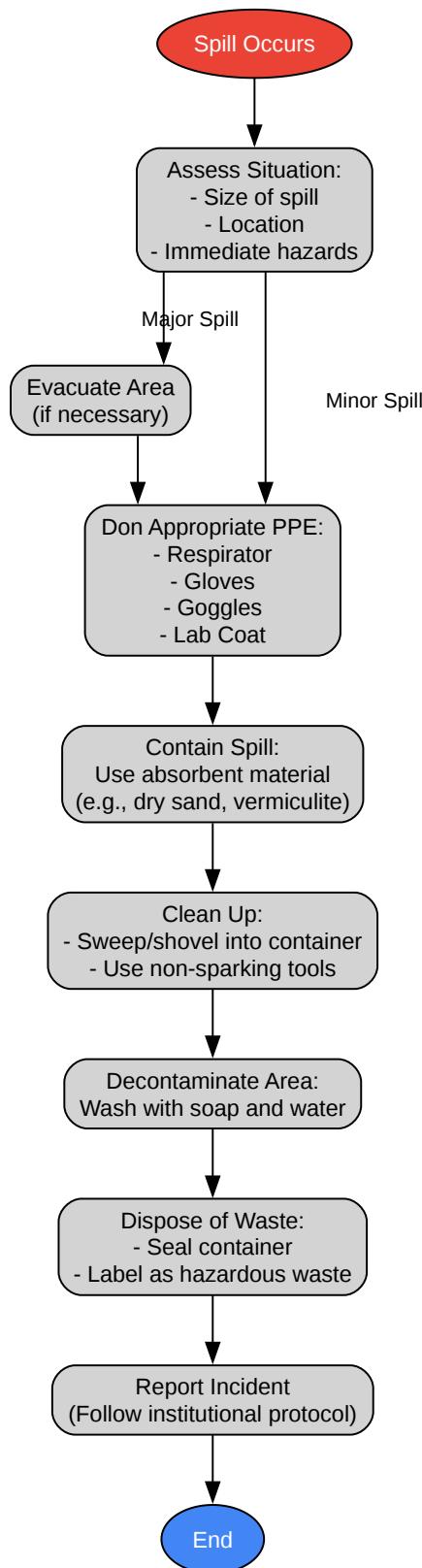
Aspect	Guideline
Ventilation	Handle in a well-ventilated area, preferably within a chemical fume hood.[1][2][3]
Safe Handling Practices	Avoid contact with skin, eyes, and clothing.[1][2][3] Do not breathe dust or vapors.[3][5] Wash hands thoroughly after handling.[1][2] Keep away from heat, sparks, and open flames.[1][8]
Storage Conditions	Keep container tightly closed.[1][2][3][8] Store in a cool, dry, and well-ventilated place.[1][3] Recommended storage at 2-8°C is noted by some suppliers.[9][10]
Incompatible Materials	Avoid strong oxidizing agents and strong bases.[3]

Procedural Workflows

The following diagrams illustrate critical safety workflows for PPE selection and spill management.

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Caption: Workflow for PPE selection and use.



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Caption: Step-by-step spill management protocol.

Emergency Procedures

Immediate and appropriate first aid is crucial in the event of an exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes. [1] [2] Remove contact lenses, if present and easy to do. [1] [2] Continue rinsing. Seek immediate medical attention. [1] [2] [5]
Skin Contact	Take off contaminated clothing immediately. Wash off with plenty of soap and water for at least 15 minutes. [1] If skin irritation persists, seek medical attention. [1] [2] [5]
Inhalation	Move the person to fresh air and keep them comfortable for breathing. [1] [3] [5] If breathing is difficult or if the person feels unwell, seek medical attention. [3] [5]
Ingestion	Rinse mouth with water. [1] Do NOT induce vomiting. Get medical attention if symptoms occur. [1]

Spill Management Protocol

In the event of a spill, follow these procedural steps:

- Evacuate and Ventilate: Evacuate all non-essential personnel from the immediate area.[\[5\]](#) Ensure the area is well-ventilated.
- Don PPE: Wear the appropriate personal protective equipment, including respiratory protection, chemical-resistant gloves, eye protection, and a lab coat.[\[5\]](#)
- Containment: For small spills, cover with a dry, inert chemical absorbent such as sand or vermiculite.[\[3\]](#) Prevent the spill from entering drains or waterways.[\[8\]](#)

- Clean-up: Carefully sweep or shovel the absorbed material into a suitable, labeled container for disposal.[3] Use non-sparking tools to avoid ignition sources.[8][11]
- Decontamination: Clean the spill area thoroughly with soap and water.
- Disposal: Seal the waste container and dispose of it as hazardous chemical waste according to institutional and local regulations.[1][3]

Waste Disposal

All waste containing **1-(Pentafluorophenyl)ethanol**, including contaminated absorbents and disposable PPE, must be treated as hazardous waste.

- Collection: Collect waste in a designated, properly sealed, and clearly labeled container.[12]
- Storage: Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.
- Disposal: Dispose of the waste through an approved and licensed waste disposal contractor, in accordance with all local, state, and federal regulations.[1][3] Do not dispose of it down the drain or in general trash.

Physical and Chemical Properties

Understanding the properties of a chemical is vital for its safe handling.

Property	Value
Molecular Formula	C ₈ H ₅ F ₅ O[1][9][10][13]
Molecular Weight	212.12 g/mol [9][10][14]
Appearance	White to light yellow solid or powder; may be a clear liquid.[1][9][10][13]
Melting Point	32 - 37 °C / 89.6 - 98.6 °F[1][9][15]
Boiling Point	68 - 70 °C at 30 mmHg[1][9][10]
Flash Point	87 °C / 188.6 °F[1][15]

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